

Ethephon for Cotton Defoliation: Application Notes and Protocols for Agricultural Research

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Compound of Interest

Compound Name: Ethephon

Cat. No.: B041061

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Introduction

Ethephon is a widely utilized plant growth regulator in cotton production that promotes leaf drop (defoliation) and boll opening, facilitating mechanical harvesting.[1][2][3] Its primary active ingredient, (2-chloroethyl)phosphonic acid, releases ethylene gas upon application, a natural plant hormone that stimulates the formation of an abscission layer at the base of the leaf petiole, leading to leaf shedding.[4][5] This document provides detailed application notes and protocols for the use of **ethephon** in cotton defoliation research, intended for researchers, scientists, and agricultural development professionals.

Mechanism of Action

Ethephon acts as a hormonal defoliant.[3][5] Once absorbed by the plant tissue, it breaks down to release ethylene.[4] This ethylene gas stimulates a cascade of physiological responses within the cotton plant, primarily the synthesis of enzymes like cellulase and polygalacturonase in the abscission zone of leaf petioles and boll walls.[4] These enzymes degrade the cell walls in the abscission layer, weakening the connection of the leaf to the stem and ultimately causing the leaf to drop.[4] Unlike herbicidal defoliants that cause cellular injury to induce ethylene production, **ethephon** directly introduces ethylene, which can result in a more controlled defoliation process with a lower risk of "leaf stick," where desiccated leaves remain attached to the plant.[1][5]

Data Presentation

Table 1: Ethephon Application Rates for Cotton Defoliation and Boll Opening

Product Type	Active Ingredient	Labeled Rate (per acre)	Primary Purpose	Reference
Ethephon 6, BollBuster, etc.	Ethephon	1.33 - 2.33 pints	Boll opening, enhances defoliation	[1] [6]
Finish 6 Pro	Ethephon + Cyclanilide	1.33 - 2.33 pints	Boll opening, defoliation	[1] [6]
CottonQuik, FirstPick	Ethephon + Urea Sulfate	Check label for specific rates	Defoliation, boll opening	[7]

Table 2: Influence of Temperature on Ethephon Application Rates and Efficacy

Temperature Condition	Recommended Ethephon Rate Adjustment	Expected Efficacy	Reference
Highs > 90°F, Lows > 70°F (Early Season)	21 - 24 fl oz/acre (in a three-way mix)	High activity, faster leaf drop and boll opening.	[3]
Highs 80-89°F, Lows 60-70°F (Mid-Season)	24 - 32 fl oz/acre (in a three-way mix)	Moderate activity.	[3]
Highs < 80°F, Lows < 60°F (Late Season)	32 - 42 fl oz/acre (in a three-way mix)	Reduced activity, slower response. Rates need to be increased.	[3][8]
Temperatures below 60°F	Efficacy is diminished.	Significantly slower and less effective defoliation and boll opening.	[2]
85-95°F	Standard rate	Optimal speed and degree of boll opening.	[9]
65-75°F	Twice the standard rate	Required to achieve the same results as at higher temperatures.	[9]

Table 3: Tank Mix Combinations with Ethephon for Cotton Defoliation

Tank Mix Partner	Purpose of Addition	Example Combination Rate (per acre)	Notes	Reference
Thidiazuron (e.g., Dropp)	Prevents regrowth, removes juvenile leaves.	Ethephon (1-1.5 pt) + Thidiazuron (0.1-0.2 lb a.i.)	A common and effective combination for balanced defoliation.	[10] [11]
Tribufos (e.g., Folex/Def)	Removes mature foliage.	Part of a "three-way" mix with ethephon and thidiazuron.	Effective for a broad spectrum of leaf ages.	[11]
Diuron (as in Ginstar)	Combined with thidiazuron to enhance regrowth control.	Ethephon + Ginstar (8 oz)	Ginstar at 8 oz/A provides 2.0 oz of TDZ and 1.0 oz of diuron.	[12]
Paraquat	Desiccant for weed control and to open mature bolls before a freeze.	3.1 - 5 oz/A in combination with ethephon.	Can inhibit the development of immature bolls.	[1]
Crop Oil Concentrate (COC) or Methylated Seed Oil (MSO)	Adjuvant to improve uptake through the waxy leaf cuticle.	0.5 - 1.0% v/v	Recommended to enhance performance, especially in tank mixes.	[1] [2]

Experimental Protocols

Protocol 1: Preparation of Ethephon Working Solution

Objective: To prepare a stable and effective **ethephon** solution for field or greenhouse application.

Materials:

- **Ethephon** stock solution (e.g., **Ethephon** 6 SL)
- Distilled or deionized water
- Graduated cylinders and volumetric flasks
- pH meter
- Buffer solution (if needed, to maintain acidic pH)
- Personal Protective Equipment (PPE): chemical-resistant gloves, safety goggles, lab coat or coveralls.[\[13\]](#)[\[14\]](#)

Procedure:

- Safety First: Don all required PPE before handling **ethephon** concentrate.[\[13\]](#)[\[14\]](#) **Ethephon** is corrosive and can cause irreversible eye damage and skin burns.[\[15\]](#)
- Determine Required Concentration: Based on the experimental design and the data in the tables above, calculate the required final concentration of **ethephon**.
- Water pH: Check the pH of the water to be used for dilution. **Ethephon** is most stable in acidic solutions ($\text{pH} < 5$).[\[16\]](#) If the water is alkaline, decomposition can occur, releasing ethylene prematurely.[\[17\]](#)[\[18\]](#)
- Dilution: Half-fill the spray tank or mixing vessel with the required volume of water.[\[17\]](#)
- Adding **Ethephon**: While agitating the water, slowly add the calculated volume of **ethephon** stock solution.
- Final Volume: Add the remaining water to reach the final desired volume and continue to agitate to ensure a homogenous mixture.
- pH Check: Re-check the pH of the final solution. If necessary, use a suitable buffer to adjust the pH to below 5.0.
- Immediate Use: Prepare the solution on the day of application and do not let it stand overnight to prevent degradation.[\[17\]](#)

Protocol 2: Field Application of Ethephon for Cotton Defoliation Trial

Objective: To apply **ethephon** uniformly to cotton plots to evaluate its efficacy on defoliation and boll opening.

Materials:

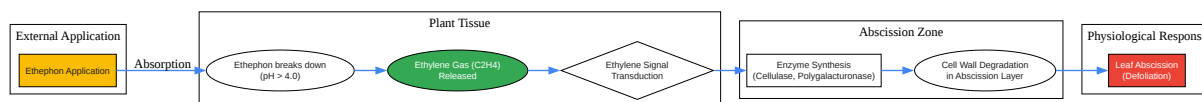
- Calibrated research plot sprayer
- Prepared **ethephon** working solution
- Plot maps and markers
- Weather monitoring equipment (thermometer, hygrometer)
- PPE as described in Protocol 1.

Procedure:

- Timing of Application: Determine the optimal application timing based on crop maturity. Common methods include:
 - Percent Open Bolls: Apply when 60-70% of harvestable bolls are open.[\[10\]](#)
 - Nodes Above Cracked Boll (NACB): Apply when there are 4 or fewer nodes above the highest first position cracked boll.
 - Heat Units: Aim for 200-250 DD60s (degree days base 60°F) after cutout.[\[10\]](#)
- Environmental Conditions: Apply on a warm, sunny day with temperatures ideally above 60°F.[\[2\]](#) Avoid application if rain is expected within 12-24 hours, as this can wash the product off the leaves.[\[2\]](#)[\[10\]](#) High humidity can enhance uptake.[\[8\]](#)
- Sprayer Calibration: Ensure the sprayer is properly calibrated to deliver the intended volume per acre to ensure uniform coverage. Good coverage is essential as **ethephon** is not systemic.[\[19\]](#)[\[20\]](#)

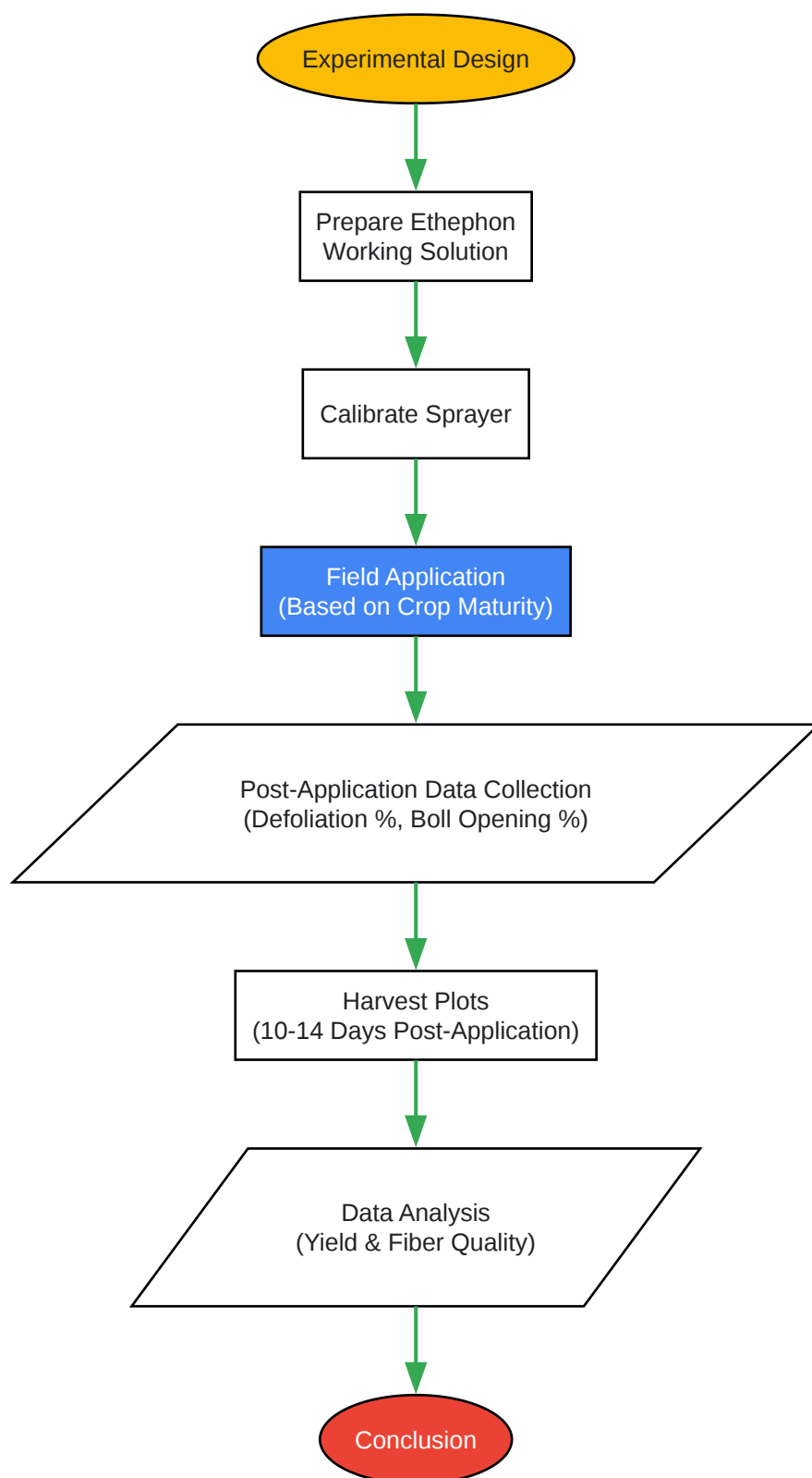
- Application: Apply the **ethephon** solution evenly across the designated plots. Avoid spray drift to adjacent plots or non-target areas.
- Data Collection:
 - Pre-application: Record the initial percent of open bolls and take leaf counts from designated sample areas.
 - Post-application: At set intervals (e.g., 4, 7, 10, and 14 days after application), record:
 - Percent defoliation (leaf drop).
 - Percent open bolls.
 - Presence of any phytotoxicity or "leaf stick".
 - Regrowth of new leaves.
- Harvest: Harvest the plots typically 10 to 14 days after application to assess yield and fiber quality parameters.^[1]

Visualizations



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Caption: Signaling pathway of **ethephon**-induced cotton leaf abscission.



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Caption: Workflow for a cotton defoliation trial using **ethephon**.

Safety Precautions

Ethephon is a corrosive chemical that requires careful handling.^[15]

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, coveralls over a long-sleeved shirt and long pants, chemical-resistant footwear plus socks, and protective eyewear.^{[13][14][15]} For mixing, loading, or cleaning equipment, a chemical-resistant apron is necessary.^{[13][14]}
- Handling: Use in a well-ventilated area.^{[13][14]} Avoid breathing in spray mist.^[13] Wash hands thoroughly with soap and water after handling and before eating, drinking, or using the toilet.^[15]
- Storage: Store in a cool, dry, well-ventilated area in the original, tightly closed container.^[15] Store away from oxidizing agents, alkaline materials, and metals like iron, steel, aluminum, and copper, as it can be corrosive.^[13]
- Spills: In case of a small spill, absorb with inert material like sand or clay and place in a suitable container for disposal.^{[13][14]} For large spills, dike the area to contain the liquid.^[14]
- Disposal: Do not contaminate water, food, or feed by storage or disposal.^[13] Dispose of waste at an approved waste disposal facility.^[15]

Analytical Methods for Residue Analysis

For research purposes, quantifying **ethephon** residues in plant tissues or soil may be necessary.

- Principle: **Ethephon** is highly polar and soluble in water, making it unsuitable for standard multi-residue methods.^[21] Analytical methods often rely on the degradation of **ethephon** to ethylene gas under alkaline conditions, which is then measured.^{[18][21][22]}
- Gas Chromatography (GC): A common method involves headspace sampling where the ethylene released from a sample is quantified by a GC equipped with a Flame Ionization Detector (FID).^{[18][21]}

- Liquid Chromatography-Tandem Mass Spectrometry (LC/MS/MS): This is a more direct and highly sensitive method. Residues are extracted from the sample matrix (e.g., soil, plant tissue) using an acidic aqueous solution. An isotopically labeled internal standard (**ethephon-d4**) is used for quantification to ensure accuracy.[23] This method can achieve a limit of quantitation of 5 ng/g.[23]

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References

- 1. uaex.uada.edu [uaex.uada.edu]
- 2. Level Up Your Cotton Defoliation Strategy - Armor Seed [armorseed.com]
- 3. fieldreport.caes.uga.edu [fieldreport.caes.uga.edu]
- 4. cotton.org [cotton.org]
- 5. Cotton Defoliation – Defoliation Products | UT Crops News [news.utcrops.com]
- 6. ssl.acesag.auburn.edu [ssl.acesag.auburn.edu]
- 7. content.ces.ncsu.edu [content.ces.ncsu.edu]
- 8. cotton.org [cotton.org]
- 9. Application of Cotton Defoliation Aids in Alabama - Alabama Cooperative Extension System [aces.edu]
- 10. cottongins.org [cottongins.org]
- 11. extension.uga.edu [extension.uga.edu]
- 12. site.extension.uga.edu [site.extension.uga.edu]
- 13. s3-us-west-1.amazonaws.com [s3-us-west-1.amazonaws.com]
- 14. assets.greenbook.net [assets.greenbook.net]
- 15. kernred.co.kern.ca.us [kernred.co.kern.ca.us]
- 16. cipac.org [cipac.org]
- 17. maguirehq.com [maguirehq.com]

- 18. [jfda-online.com](https://www.fda.gov) [[jfda-online.com](https://www.fda.gov)]
- 19. cottoninfo.com.au [cottoninfo.com.au]
- 20. vtechworks.lib.vt.edu [vtechworks.lib.vt.edu]
- 21. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 22. pubs.acs.org [pubs.acs.org]
- 23. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
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